Introduction: The Significance of (R)-1,2-Pentanediol in Research and Development

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(R)-1,2-Pentanediol*
CAS No.:	*108340-61-0*
Cat. No.:	*B1139394*

Get Quote

(R)-1,2-Pentanediol, a chiral diol, is a molecule of significant interest in the fields of pharmaceutical synthesis, materials science, and cosmetics. As the R-enantiomer of 1,2-Pentanediol (CAS: 5343-92-0), its specific stereochemistry (CAS: 108340-61-0) is crucial for creating stereospecific products, particularly in drug development where enantiomeric purity can dictate therapeutic efficacy and safety.[1][2] Understanding its fundamental physical properties, such as melting and boiling points, is a prerequisite for its effective use in synthesis, formulation, and quality control. These parameters govern storage conditions, reaction temperature control, purification strategies like distillation, and the ultimate physical form of a final product. This guide provides a detailed examination of these critical properties and the rigorous experimental methodologies required for their verification.

Core Physical Properties: A Quantitative Overview

The accurate characterization of a chemical substance begins with its fundamental physical constants. For **(R)-1,2-Pentanediol** and its racemic mixture, these values serve as a benchmark for purity and identity. It is crucial to note the discrepancies in reported melting points across various suppliers and databases, which underscores the importance of direct experimental verification.

© 2026 BenchChem. All rights reserved.

Physical Property	Reported Value	Source(s)
Chemical Name	(R)-Pentane-1,2-diol	[1]
CAS Number	108340-61-0	[1][2]
Molecular Formula	$C_5H_{12}O_2$	[1]
Molecular Weight	104.15 g/mol	[1]
Appearance	Colorless to light yellow clear liquid	[3][4][5]
Boiling Point	206-210 °C at 760 mmHg	[3][5][6][7][8]
Melting Point	-40 °C	[9][10]
~50.86 °C (Note: This value is anomalous and likely pertains to a different substance or is an error, as 1,2-Pentanediol is a liquid at room temperature)	[3][6]	
Density	~0.971 g/mL at 25 °C	[3][8][9]
Refractive Index	~1.439 - 1.443 at 20 °C	[3][7][8]

Note: Most publicly available data refers to the racemic mixture (CAS: 5343-92-0). The physical properties of the pure (R)-enantiomer are expected to be very similar to the racemate, with the notable exception of optical rotation.

Section 1: Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure surrounding it. For a pure substance, this occurs over a narrow temperature range. This property is paramount for designing purification protocols such as fractional distillation and for establishing safe temperature limits in chemical reactions to avoid unintended phase changes or pressure buildup. The boiling point of 1,2-Pentanediol is consistently reported in the range of 206-210°C at atmospheric pressure.[3][6][7][8]

Expert Insight: Causality in Boiling Point Measurement

© 2026 BenchChem. All rights reserved.

The choice of a micro-scale method, such as the Thiele tube technique, is driven by the need to conserve valuable, often expensive, enantiomerically pure samples. The key principle is the precise detection of the equilibrium between the liquid and vapor phases. A rapid, continuous stream of bubbles indicates that the vapor pressure of the sample exceeds the external pressure. The true boiling point is captured upon cooling, at the exact moment the bubble stream ceases and the liquid is drawn into the capillary tube, signifying that the external pressure has just overcome the sample's vapor pressure.[11][12] Heating must be gradual and uniform to prevent superheating and to ensure the thermometer accurately reflects the vapor temperature.[11]

Experimental Protocol: Micro-Boiling Point Determination via Thiele Tube

This protocol describes a standard laboratory method for accurately determining the boiling point of a liquid sample like **(R)-1,2-Pentanediol**.

- Sample Preparation:
  - Add approximately 0.5 mL of **(R)-1,2-Pentanediol** into a small glass vial or Durham tube.
  - Obtain a standard glass capillary tube (sealed at one end). Place the capillary tube, open-end down, into the vial containing the sample.[13]
- Apparatus Assembly:
  - Attach the vial to a thermometer using a small rubber band or wire. The bottom of the vial should be aligned with the thermometer bulb.
  - Insert the thermometer assembly into a Thiele tube containing a high-boiling heat transfer fluid (e.g., mineral oil), ensuring the rubber band is well above the oil level to prevent degradation.[11][13] The sample should be positioned near the center of the main body of the Thiele tube.
- Heating and Observation:
  - Gently heat the side arm of the Thiele tube with a micro-burner or heating mantle. The tube's design promotes even heat distribution via convection currents.

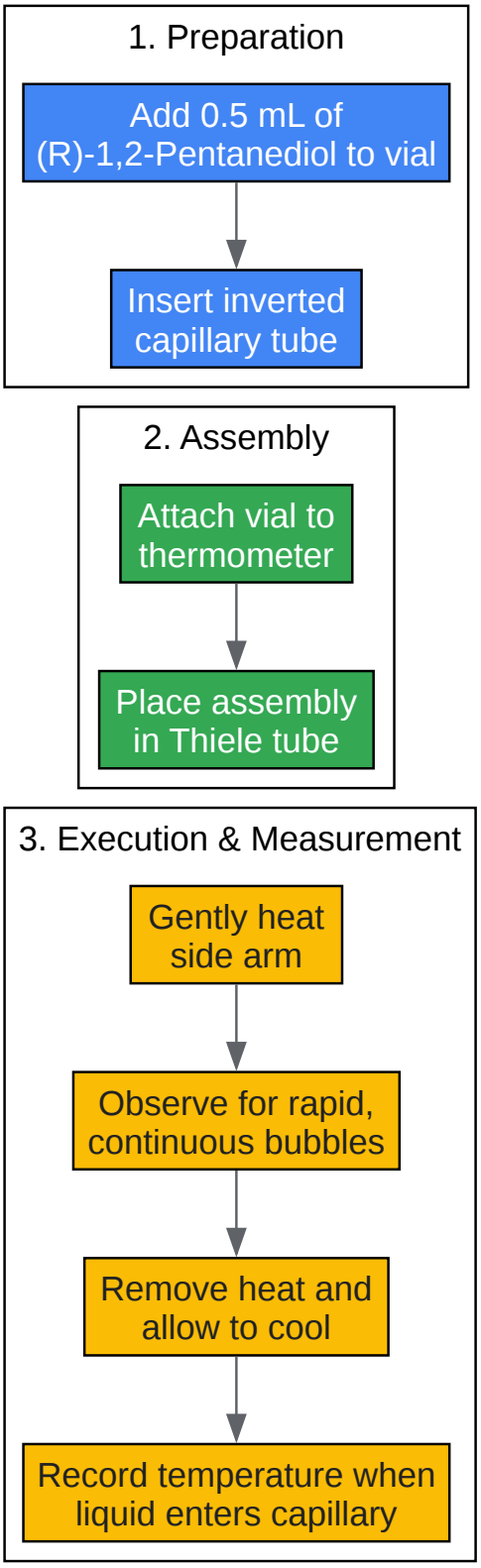
© 2026 BenchChem. All rights reserved.

- Observe the sample. As the temperature rises, air trapped in the capillary tube will first be expelled.
- Continue heating until a rapid and continuous stream of bubbles emerges from the tip of the inverted capillary tube. This indicates the sample's temperature is now above its boiling point.[11]

- Measurement:
  - Remove the heat source and allow the apparatus to cool slowly.
  - Carefully monitor the capillary tube. The boiling point is the temperature at which the stream of bubbles stops and the liquid is just drawn back into the capillary tube.[11][13]
  - Record this temperature. For highest accuracy, repeat the determination with a fresh sample.

Workflow Visualization: Boiling Point Determination

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for micro-boiling point determination.

© 2026 BenchChem. All rights reserved.

Section 2: Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For pure crystalline compounds, this transition occurs over a very sharp temperature range (typically <1°C). The presence of impurities depresses and broadens this range, making melting point determination a powerful tool for purity assessment.[14]

Expert Insight: Addressing Data Discrepancies

There is a significant conflict in the reported melting points for 1,2-Pentanediol, with some sources citing -40°C[9][10] and others stating approximately 50.86°C.[3][6] The former value is far more consistent with the physical observation that the substance is a liquid at room temperature. A melting point of -40°C aligns with the expected properties of a short-chain aliphatic diol. The 50.86°C value is likely erroneous or may refer to a derivative or different compound entirely. This highlights a critical principle of scientific integrity: data from external sources must be treated with scrutiny and verified experimentally. For a substance with a melting point of -40°C, a standard melting point apparatus is not suitable; a low-temperature apparatus or differential scanning calorimetry (DSC) would be required. The following protocol is for a solid substance at room temperature but illustrates the fundamental technique.

Experimental Protocol: Capillary Melting Point Determination

This protocol is a standard method for compounds that are solid at room temperature.

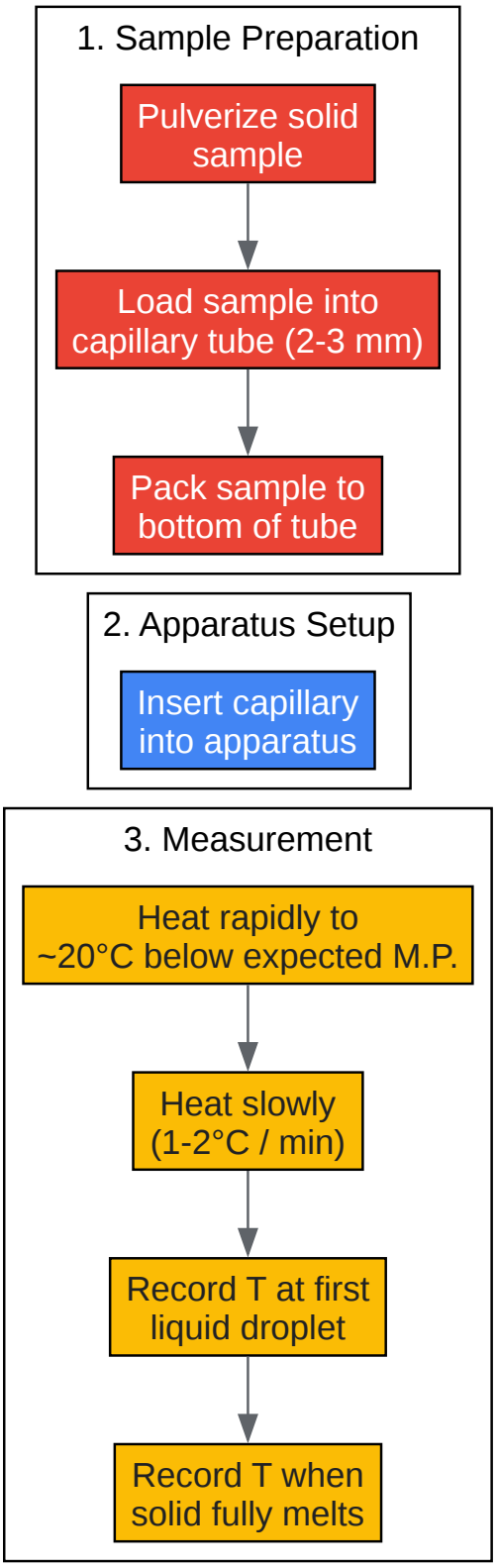
- Sample Preparation:
  - Place a small amount of the solid sample on a clean, dry watch glass. If the crystals are large, pulverize them into a fine powder.[15]
  - Tap the open end of a capillary tube into the powder to collect a small amount of sample.[16]
  - Invert the tube and tap it gently on a hard surface, or drop it down a long glass tube, to pack the sample into the sealed end. The final packed sample height should be 2-3 mm.[16]

© 2026 BenchChem. All rights reserved.

- Apparatus Setup:
  - Insert the capillary tube into the sample holder of a melting point apparatus.
  - Ensure a clear view of the sample through the magnifying lens.
- Heating and Measurement:
  - If the approximate melting point is known, heat rapidly to about 20°C below this temperature.
  - Then, slow the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer. A slow heating rate is critical for an accurate measurement.[14]
  - Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
  - Continue heating slowly and record the temperature at which the last crystal melts (the end of the melting range).[17]
- Data Reporting:
  - Report the result as a melting point range (e.g., 120.5°C - 121.0°C). A narrow range is indicative of high purity.

Workflow Visualization: Melting Point Determination

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for capillary melting point determination.

© 2026 BenchChem. All rights reserved.

References

- Biobased 1,2-Pentanediol. FORU Chemtech. [Link]
- 5343-92-0 | 1,2-Pentanediol. ChemIndex. [Link]
- 1,2-Pentanediol, 100 ml, CAS No. 5343-92-0. Carl ROTH. [Link]
- 1, 2-pentanediol 1, 2-pentanediol introduction. Shanghai Yearn Chemical Science-Tech Co., Ltd. [Link]
- 1,2-Pentanediol (Industrial Grade). YangZhou ShuangDing Chem Co.,Ltd. [Link]
- 1,2-Pentanediol | C5H12O2. PubChem. [Link]
- Melting point determination. University of Calgary. [Link]
- Determination of Melting Point. Science in Motion, Clarion University. [Link]
- 6.2B: Step-by-Step Procedures for Boiling Point Determination. Chemistry LibreTexts. [Link]
- BOILING POINT DETERMINATION. University of Calgary. [Link]
- experiment (1) determination of melting points. University of Technology, Iraq. [Link]
- Video: Boiling Points - Concept. JoVE. [Link]
- 6.1D: Step-by-Step Procedures for Melting Point Determination. Chemistry LibreTexts. [Link]
- Experiment to determine boiling point?. Reddit. [Link]
- EXPERIMENT (2) - DETERMINATION OF BOILING POINTS Purpose. University of Technology, Iraq. [Link]
- Experiment-1 Aim - To determine the melting point of given solid substance.Banasthali Vidyapith. [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. (R)-(+)-1,2-PENTANEDIOL | 108340-61-0 [amp.chemicalbook.com]
- 2. 108340-61-0 CAS MSDS ((R)-(+)-1,2-PENTANEDIOL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 1,2-Pentanediol | 5343-92-0 [chemicalbook.com]
- 4. 1,2-Pentanediol | 5343-92-0 | TCI AMERICA [tcichemicals.com]
- 5. shuangdingchemistry.com [shuangdingchemistry.com]
- 6. 1,2-Pentanediol CAS#: 5343-92-0 [m.chemicalbook.com]
- 7. 5343-92-0 | 1,2-Pentanediol [chemindex.com]
- 8. 1, 2-pentanediol 1, 2-pentanediol introduction | Shanghai Yearn Chemical Science-Tech Co., Ltd [yearnintl.com]
- 9. Biobased 1,2-Pentanediol - FORU Chemtech [foruchem.com]
- 10. 1,2-Pentanediol, 100 ml, CAS No. 5343-92-0 | A to Z | Chemicals | Carl ROTH - International [carlroth.com]
- 11. uomus.edu.iq [uomus.edu.iq]
- 12. Video: Boiling Points - Concept [jove.com]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 15. davjalandhar.com [davjalandhar.com]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. pennwest.edu [pennwest.edu]
- To cite this document: BenchChem. [Introduction: The Significance of (R)-1,2-Pentanediol in Research and Development]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139394/docs#introduction-the-significance-of-r-1-2-pentanediol-in-research-and-development]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.